

An In-depth Technical Guide to Bis(2-propylheptyl) Phthalate-d4

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Compound of Interest

Compound Name: *Bis(2-propylheptyl) Phthalate-d4*

Cat. No.: *B585399*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Bis(2-propylheptyl) Phthalate-d4** (DPHP-d4), a deuterated analogue of the high molecular weight phthalate, Di(2-propylheptyl) phthalate (DPHP). This document is intended for professionals in research, scientific, and drug development fields who utilize stable isotope-labeled compounds as internal standards or tracers in analytical and metabolic studies.

Core Concepts and Applications

Bis(2-propylheptyl) Phthalate-d4 is a synthetic, isotopically-labeled organic compound where four hydrogen atoms on the benzene ring of the phthalate molecule have been replaced with deuterium.^{[1][2]} This labeling provides a distinct mass difference from its unlabeled counterpart, DPHP, without significantly altering its chemical properties. This key characteristic makes DPHP-d4 an invaluable tool in analytical chemistry.

Its primary application is as a stable isotope marker and internal standard for quantitative analysis in various analytical techniques, including:

- Nuclear Magnetic Resonance (NMR) spectroscopy^[1]
- Gas Chromatography-Mass Spectrometry (GC-MS)^[3]
- Liquid Chromatography-Mass Spectrometry (LC-MS)^[3]

In these applications, a known quantity of DPHP-d4 is added to a sample. By comparing the instrument's response to the labeled and unlabeled compounds, precise quantification of the unlabeled DPHP in the sample can be achieved, correcting for variations in sample preparation and instrument performance.[3] Furthermore, its use as a tracer allows for the investigation of the absorption, distribution, metabolism, and excretion (ADME) of DPHP in biological systems. [3]

Physicochemical Properties

The fundamental physicochemical properties of **Bis(2-propylheptyl) Phthalate-d4** are summarized in the table below. These properties are essential for its handling, storage, and application in experimental settings.

Property	Value
Chemical Formula	C ₂₈ H ₄₂ D ₄ O ₄
Molecular Weight	450.7 g/mol
Appearance	Colorless liquid
Boiling Point	~330 °C (decomposes)[1]
Density	~0.984 g/cm ³ [1]
Solubility	Soluble in organic solvents such as ethanol, ether, and dichloromethane.[1] Insoluble in water.
CAS Number	1346601-46-4
Unlabeled CAS Number	53306-54-0[2]
Synonyms	Phthalic acid bis(2-propylheptyl) ester-d4, 1,2-Benzenedicarboxylic-d4 Acid 1,2-Bis(2-propylheptyl)ester-d4[3]

Experimental Protocols and Methodologies

The following sections detail the experimental methodologies where **Bis(2-propylheptyl) Phthalate-d4** is commonly employed.

Use as an Internal Standard in Human Biomonitoring (LC-MS/MS)

Bis(2-propylheptyl) Phthalate-d4 is utilized in human biomonitoring studies to quantify exposure to its unlabeled analogue, DPHP. A common application involves the analysis of urine samples to measure DPHP metabolites.

Sample Preparation:

- Urine samples are collected over a specified period (e.g., 48 hours).^[4]
- A known amount of an internal standard mixture, including deuterated metabolites of DPHP-d4, is added to each urine sample.
- The samples undergo enzymatic hydrolysis to cleave any conjugated metabolites.^[4]
- Solid-phase extraction (SPE) is then performed to clean up the sample and concentrate the analytes of interest.
- The purified extract is evaporated to dryness and reconstituted in a suitable solvent for LC-MS/MS analysis.

Instrumental Analysis (HPLC-ESI-MS/MS):

- **Chromatographic Separation:** The reconstituted sample is injected into a high-performance liquid chromatography (HPLC) system equipped with a suitable column (e.g., C18) to separate the metabolites.
- **Ionization:** The eluent from the HPLC is introduced into an electrospray ionization (ESI) source.
- **Mass Spectrometric Detection:** A tandem mass spectrometer is used for the detection and quantification of the DPHP metabolites and their deuterated internal standards. The instrument is operated in multiple reaction monitoring (MRM) mode for high selectivity and sensitivity.

Toxicokinetic Studies in Animal Models

DPHP-d4 is administered to animal models, such as rats, to study the toxicokinetics of DPHP.

Study Design:

- Animals are administered a single oral dose of **Bis(2-propylheptyl) Phthalate-d4**.
- Blood and urine samples are collected at various time points post-administration.
- The concentrations of DPHP-d4 and its metabolites in the collected samples are determined using analytical methods like LC-MS/MS.

This allows for the determination of key toxicokinetic parameters, including absorption, distribution, metabolism, and excretion rates.

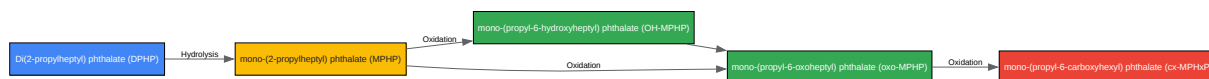
Metabolic Pathways and Biological Interactions

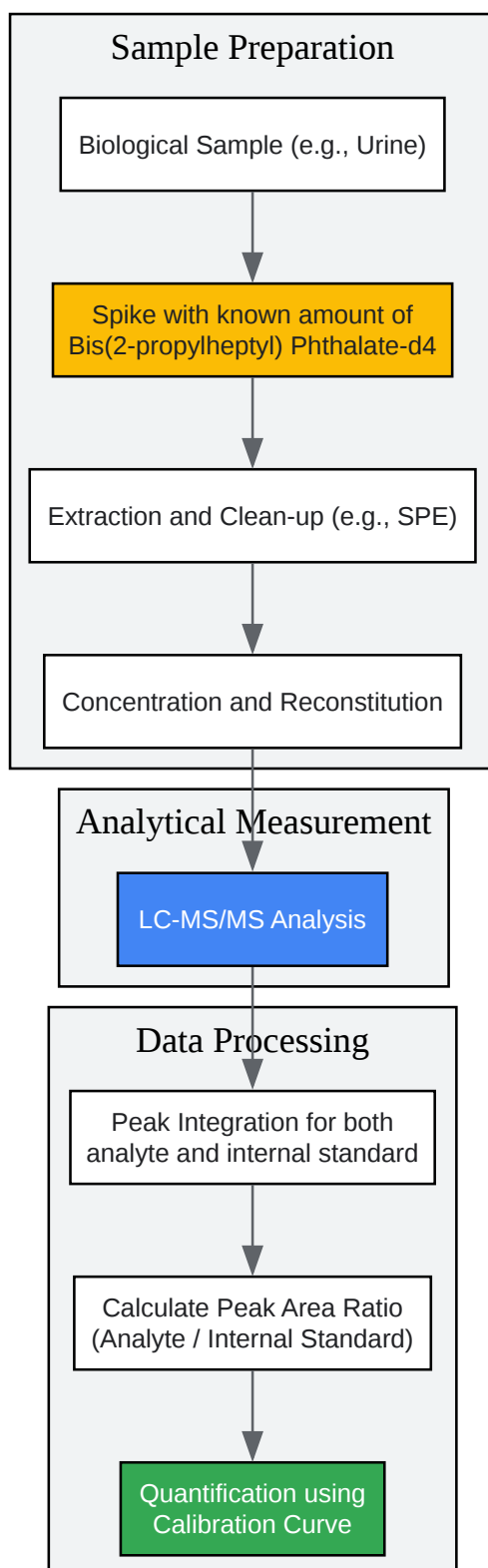
The metabolic fate of Di(2-propylheptyl) phthalate (DPHP) has been investigated using its deuterated form. The primary metabolic pathway involves the initial hydrolysis of one of the ester bonds to form mono-(2-propylheptyl) phthalate (MPHP). This is followed by further oxidation of the alkyl side chain.

The major oxidized metabolites identified in urine include:

- mono-(propyl-6-hydroxyheptyl) phthalate (OH-MPHP)
- mono-(propyl-6-oxoheptyl) phthalate (oxo-MPHP)
- mono-(propyl-6-carboxyhexyl) phthalate (cx-MPHxP)[\[5\]](#)

A simplified diagram of this metabolic pathway is presented below.





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References

- 1. chembk.com [chembk.com]
- 2. Bis(2-propylheptyl) Phthalate-d4 | LGC Standards [lgcstandards.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. researchgate.net [researchgate.net]
- 5. Exposure marker discovery of di-2(propylheptyl) phthalate using ultra-performance liquid chromatography-mass spectrometry and a rat model - PMC [pmc.ncbi.nlm.nih.gov]
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